

Application Notes and Protocols for CYC065

Stock Solution Preparation

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Compound of Interest

Compound Name: TCL065

Cat. No.: B15574044

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Audience: Researchers, scientists, and drug development professionals.

Introduction

CYC065, also known as Fadraciclib, is a second-generation, orally available, and ATP-competitive inhibitor of cyclin-dependent kinase 2 (CDK2) and cyclin-dependent kinase 9 (CDK9).[1][2][3] Its dual-inhibitor mechanism allows it to induce cell cycle arrest and apoptosis in cancer cells, making it a compound of interest in oncology research.[4] By inhibiting CDK2, CYC065 blocks the transition from the G1 to the S phase of the cell cycle.[1][4] Inhibition of CDK9 suppresses the transcription of key anti-apoptotic proteins such as Mcl-1 and oncogenes like MYC.[4][5][6] Accurate preparation of stock solutions is crucial for obtaining reproducible and reliable experimental results. This document provides a detailed protocol for the preparation, storage, and use of CYC065 for in vitro experiments.

Physicochemical Properties and Solubility

CYC065 is typically supplied as a white to off-white crystalline solid.[7] The choice of solvent is critical for preparing a stable, concentrated stock solution. Dimethyl sulfoxide (DMSO) is the recommended solvent due to its high solubilizing capacity for CYC065 and its miscibility with aqueous cell culture media.

Table 1: Physicochemical and Solubility Data for CYC065

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₃₁ N ₇ O	[2][8]
Molecular Weight	397.52 g/mol	[2][8]
Appearance	White to off-white crystalline solid	[7]
Solubility in DMSO	≥ 80 mg/mL (≥ 201.24 mM)	[2][8]
Solubility in Ethanol	~80 mg/mL	[2][8]
Solubility in Water	Insoluble	[2][8]

Recommended Storage Conditions

Proper storage is essential to maintain the stability and activity of CYC065.

Table 2: Storage Recommendations for CYC065

Form	Storage Temperature	Shelf Life	Notes
Solid Powder	-20°C	3 years	[2][8]
Stock Solution (in DMSO)	-80°C	1 year	Aliquot into single-use vials to avoid repeated freeze-thaw cycles.[1]
Stock Solution (in DMSO)	-20°C	up to 6 months	[1]

Experimental Protocol: Preparation of CYC065 Stock and Working Solutions

This protocol describes the preparation of a 10 mM stock solution of CYC065 in DMSO.

- CYC065 powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves
- Always wear appropriate PPE.
- Handle CYC065 powder in a chemical fume hood to prevent inhalation.
- Consult the Safety Data Sheet (SDS) for CYC065 before handling.
- Equilibration: Remove the CYC065 vial from storage and allow it to equilibrate to room temperature for 15-20 minutes before opening to minimize moisture condensation.
- Weighing: In a chemical fume hood, accurately weigh the desired amount of CYC065 powder. To prepare 1 mL of a 10 mM stock solution, you will need 3.98 mg of CYC065 (Calculation: $10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 397.52 \text{ g/mol} \times 1000 \text{ mg/g} = 3.9752 \text{ mg/mL}$).
- Dissolution: Add the weighed CYC065 powder to a sterile vial. Add the calculated volume of DMSO (e.g., 1 mL for 3.98 mg of powder).
- Mixing: Tightly cap the vial and vortex thoroughly for 2-3 minutes until the solid is completely dissolved. Gentle warming in a 37°C water bath can assist dissolution if necessary.
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in sterile cryovials. This is critical to prevent degradation from repeated freeze-thaw cycles.^[1] Label each aliquot clearly with the compound name, concentration (10 mM), solvent (DMSO), and preparation date. Store the aliquots at -80°C for long-term stability.^[1]

Working solutions should be prepared fresh for each experiment by diluting the stock solution in a complete cell culture medium. High concentrations of DMSO can be toxic to cells; therefore, the final concentration of DMSO in the culture medium should typically be kept below 0.5%.

Example Dilution (to prepare a 1 μ M working solution):

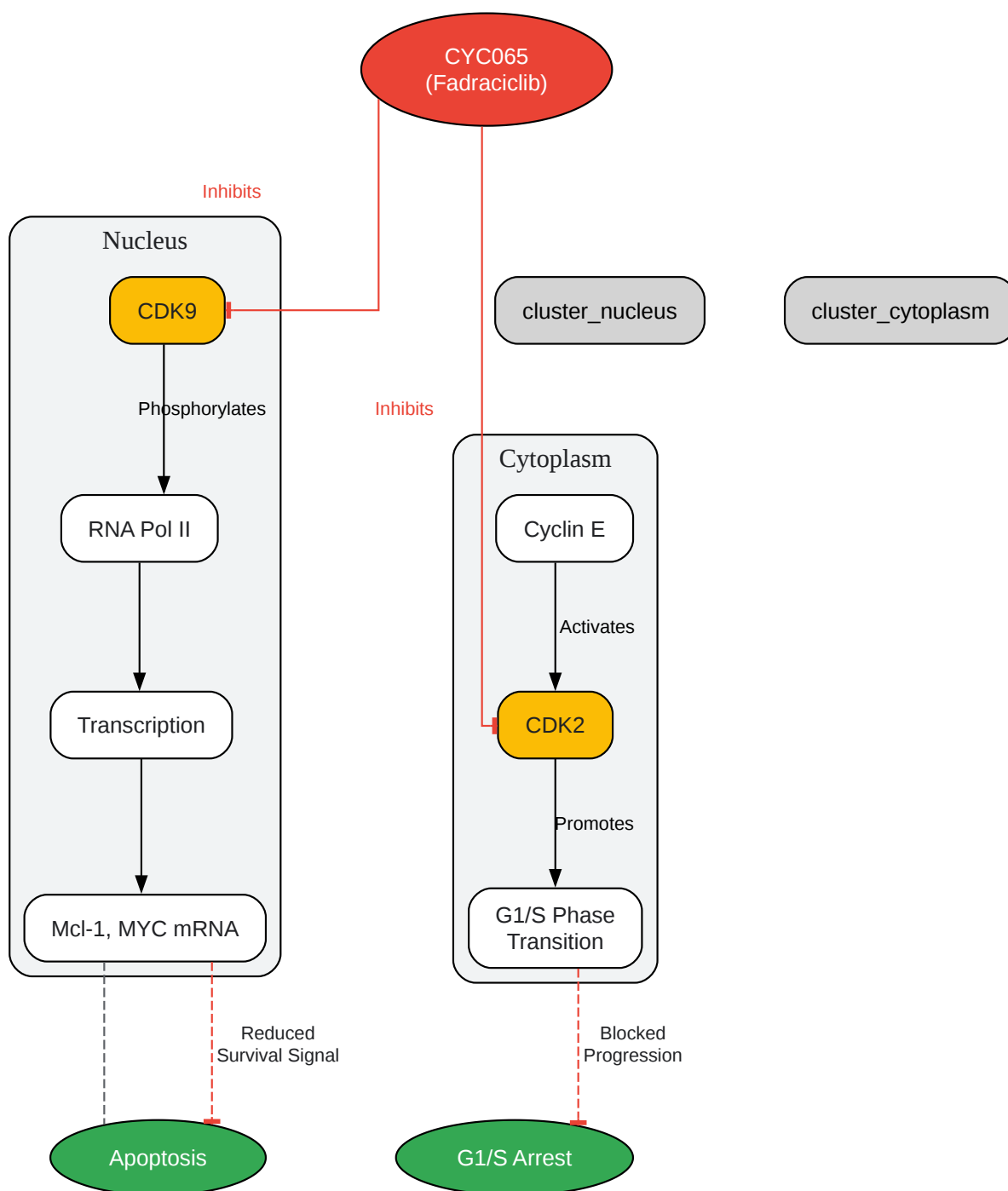
- Intermediate Dilution (1:100): Add 2 μ L of the 10 mM stock solution to 198 μ L of sterile culture medium. This results in a 100 μ M intermediate solution.
- Final Dilution (1:100): Add 10 μ L of the 100 μ M intermediate solution to 990 μ L of culture medium to achieve the final 1 μ M working concentration.

Note: It is highly recommended to perform a dose-response experiment to determine the optimal working concentration for your specific cell line and experimental conditions.

Concentrations used in research for cell viability assays often range from 100 nM to 1 μ M.^{[1][9]}

Visualized Diagrams

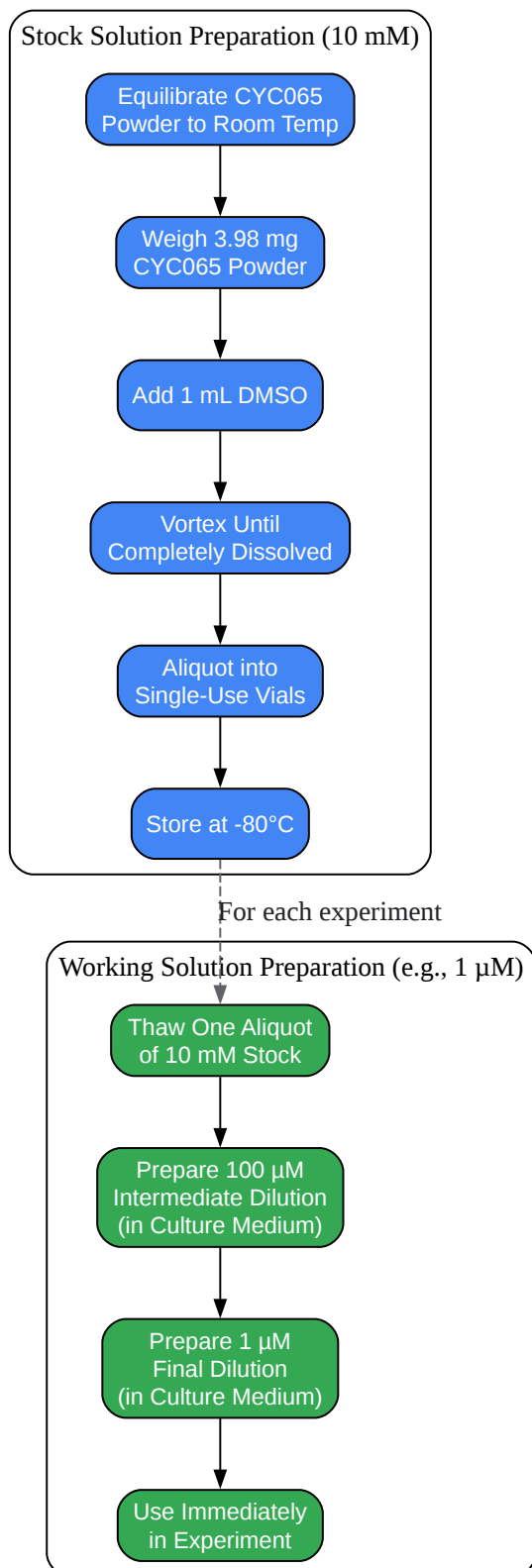
The following diagram illustrates the signaling pathway targeted by CYC065.



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Caption: Dual inhibition of CDK2 and CDK9 by CYC065.

The diagram below outlines the workflow for preparing CYC065 stock and working solutions.



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Caption: Workflow for CYC065 solution preparation.

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- To cite this document: BenchChem. [Application Notes and Protocols for CYC065 Stock Solution Preparation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15574044/docs#application-notes-and-protocols-for-cyc065-stock-solution-preparation>]

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